

Methyl potassium adipate CAS number 10525-19-6

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Compound of Interest

Compound Name: Methyl potassium adipate

Cat. No.: B076828

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An In-depth Technical Guide to **Methyl Potassium Adipate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl potassium adipate, with the CAS number 10525-19-6, is the potassium salt of monomethyl adipate. It belongs to the class of dicarboxylic acid monoesters, which are characterized by the presence of both a carboxylic acid salt and an ester functional group. This bifunctional nature makes it a potentially versatile building block in organic synthesis. While extensive research on this specific salt is limited, its parent compound, monomethyl adipate, and related adipic acid salts are well-characterized and utilized in various industrial applications. This guide provides a comprehensive overview of the known and predicted properties, synthesis, and potential applications of **methyl potassium adipate**, with a focus on its relevance to the fields of chemical research and drug development.

Chemical and Physical Properties

Detailed experimental data for **methyl potassium adipate** is not readily available in the scientific literature. However, its properties can be inferred from data on its parent compound, monomethyl adipate, and the related compound, potassium adipate.

Table 1: Chemical Identifiers and Computed Properties

Property	Value	Source
CAS Number	10525-19-6	[1]
Molecular Formula	C ₇ H ₁₁ KO ₄	[1][2]
Molecular Weight	198.26 g/mol	[1][2]
IUPAC Name	potassium;6-methoxy-6-oxohexanoate	[1]
Synonyms	Adipic acid, monomethyl ester, potassium salt; Hexanedioic acid, 1-methyl ester, potassium salt	[2]
InChI	InChI=1S/C7H12O4.K/c1-11-7(10)5-3-2-4-6(8)9;/h2-5H2,1H3,(H,8,9);/q;+1/p-1	[2]
InChIKey	VIKLNKRRVRFMJF-UHFFFAOYSA-M	[2]
SMILES	COC(=O)CCCCC(=O)[O-].[K+]	[2]

Table 2: Physical Properties of **Methyl Potassium Adipate** and Related Compounds

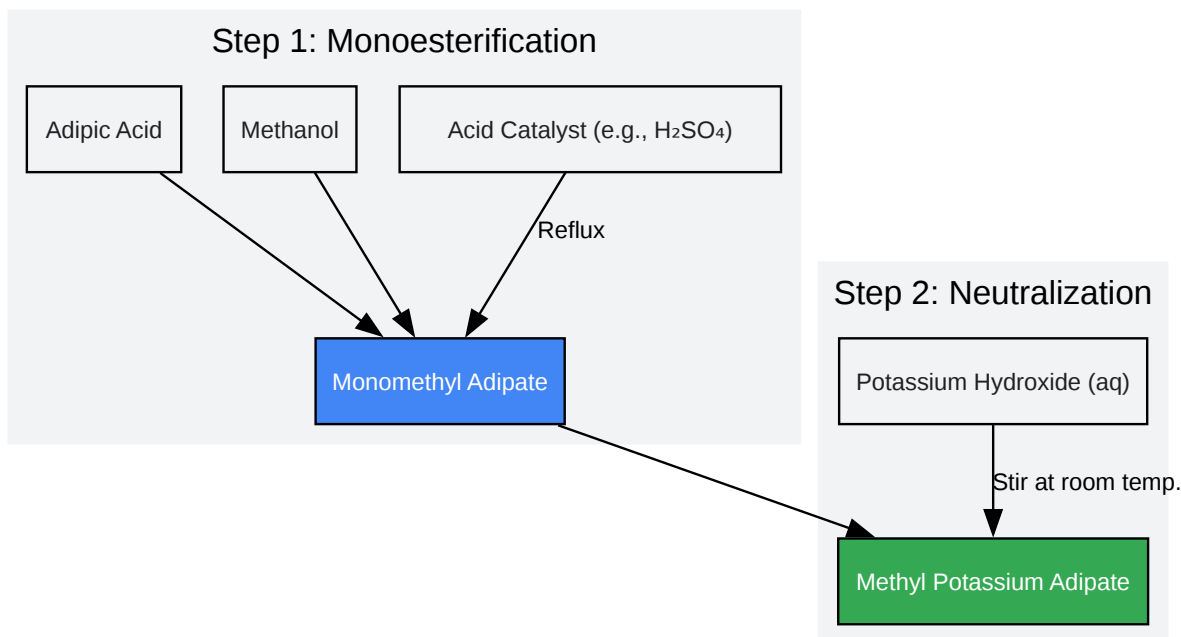
Property	Methyl Potassium Adipate (Predicted/Inferred)	Monomethyl Adipate (CAS 627-91-8)	Potassium Adipate (CAS 19147-16-1)
Appearance	White crystalline solid (predicted)	Clear colorless liquid	White crystalline powder
Melting Point	Not available	7-9 °C	>185 °C (decomposes)[3][4]
Boiling Point	Not available	162 °C @ 10 mmHg	338 °C (decomposes) [3][4]
Solubility	Soluble in water (predicted)	Not miscible or difficult to mix with water[5]	Soluble in water[3][4]
Density	Not available	1.081 g/mL at 25 °C[5]	Not available

Synthesis and Experimental Protocols

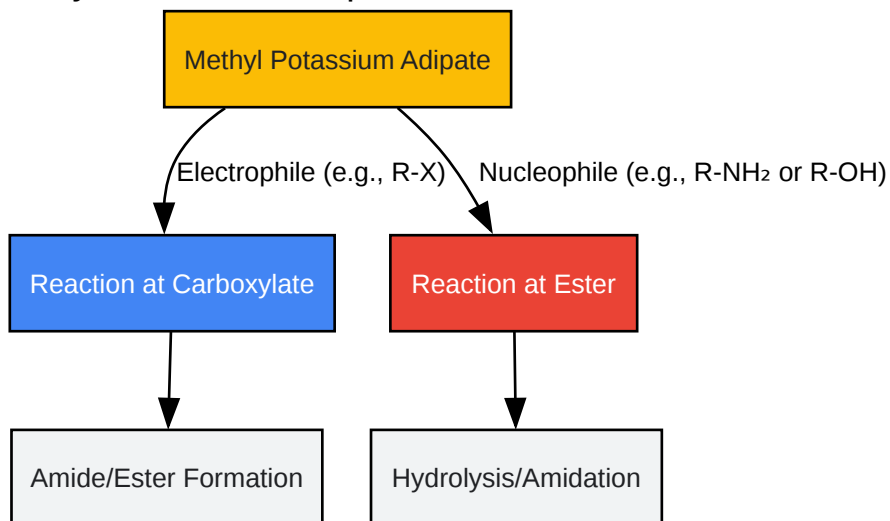
A detailed experimental protocol for the synthesis of **methyl potassium adipate** is not explicitly described in the literature. However, it can be readily prepared by the neutralization of monomethyl adipate with a potassium base. A plausible two-step synthesis workflow starting from adipic acid is outlined below.

Synthesis Workflow

Synthesis Workflow for Methyl Potassium Adipate



Methyl Potassium Adipate as a Bifunctional Intermediate

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References

- 1. Methyl potassium adipate | C7H11KO4 | CID 23695428 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. GSRS [gsrs.ncats.nih.gov]
- 3. Potassium adipate or Dipotassium adipate Manufacturers, with SDS [mubychem.com]
- 4. Potassium Adipate or Dipotassium Adipate Manufacturers [adipicacid.net]
- 5. Monomethyl adipate CAS#: 627-91-8 [m.chemicalbook.com]
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Phone: (601) 213-4426

Email: info@benchchem.com